

# Molecular weight and formula of [2,2'-Bipyridine]-5-carboxylic acid

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## Compound of Interest

Compound Name: [2,2'-Bipyridine]-5-carboxylic acid

Cat. No.: B159150

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## An In-depth Technical Guide on [2,2'-Bipyridine]-5-carboxylic acid

This guide provides essential information on [2,2'-Bipyridine]-5-carboxylic acid, a heterocyclic compound of significant interest to researchers and professionals in drug development and materials science.

## Core Molecular Data

[2,2'-Bipyridine]-5-carboxylic acid is a derivative of bipyridine, functionalized with a carboxylic acid group. This modification allows for its use as a ligand in the synthesis of metal complexes and metal-organic frameworks (MOFs).

## Physicochemical Properties

The fundamental molecular properties of [2,2'-Bipyridine]-5-carboxylic acid are summarized in the table below. These values are crucial for stoichiometric calculations in experimental synthesis and for analytical characterization.

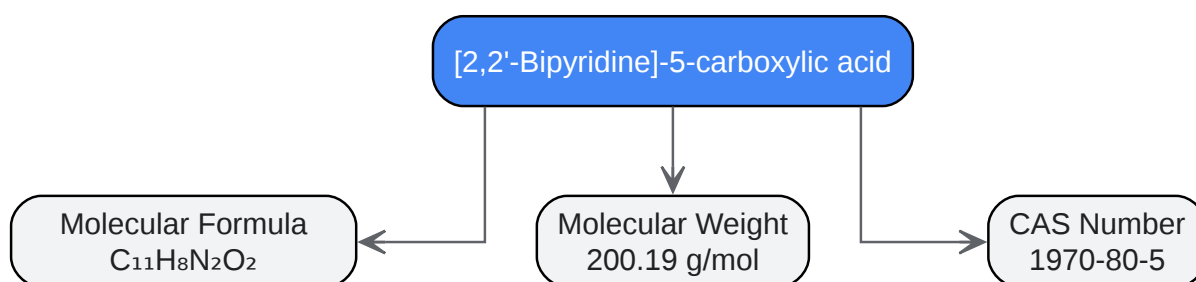
Property	Value	Citations
Molecular Formula	C <sub>11</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	200.19 g/mol	[1]
Alternate Names	6-(Pyridin-2-yl)nicotinic acid	[2]
CAS Number	1970-80-5	[2][3]

## Experimental Protocols

Detailed experimental protocols involving **[2,2'-Bipyridine]-5-carboxylic acid** are highly specific to the intended application. For instance, in the synthesis of a metal-organic framework, a typical protocol would involve the dissolution of the acid in a suitable solvent, followed by the addition of a metal salt under controlled temperature and pH conditions. The resulting crystalline product would then be isolated, washed, and dried. For specific, validated protocols, researchers should consult peer-reviewed literature relevant to their field of inquiry.

## Visualizing Molecular Information

To provide a clear, hierarchical representation of the key molecular data for **[2,2'-Bipyridine]-5-carboxylic acid**, the following diagram has been generated.



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Caption: Core molecular data for **[2,2'-Bipyridine]-5-carboxylic acid**.

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## References

- 1. (2,2'-Bipyridine)-5-carboxylic acid | C<sub>11</sub>H<sub>8</sub>N<sub>2</sub>O<sub>2</sub> | CID 192752 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. calpaclab.com [calpaclab.com]
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